

# 2-Bromo-5-fluorophenylacetonitrile material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-Bromo-5-fluorophenylacetonitrile

Cat. No.: B1272632

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An In-depth Technical Guide on the Material Safety Data Sheet (MSDS) of **2-Bromo-5-fluorophenylacetonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **2-Bromo-5-fluorophenylacetonitrile**. The information is compiled from various Material Safety Data Sheets (MSDS) and chemical databases to ensure a thorough understanding for researchers, scientists, and professionals in drug development.

## Chemical Identification and Physical Properties

**2-Bromo-5-fluorophenylacetonitrile** is a halogenated aromatic nitrile. Its structure and properties are detailed below.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrFN	[1]
Molecular Weight	214.03 g/mol	[1]
CAS Number	886761-96-2	[1]
Appearance	White Solid	[2][3]
Melting Point	60 - 62 °C (for 2-Bromo-5-(trifluoromethyl)phenylacetone nitrile)	[3]
Boiling Point	144 - 146 °C (for 2-Bromo-5-(trifluoromethyl)phenylacetone nitrile)	[3]
Solubility	Insoluble in water	[3]

## Hazard Identification and Classification

This chemical is classified as hazardous. The GHS classification is summarized in the table below.

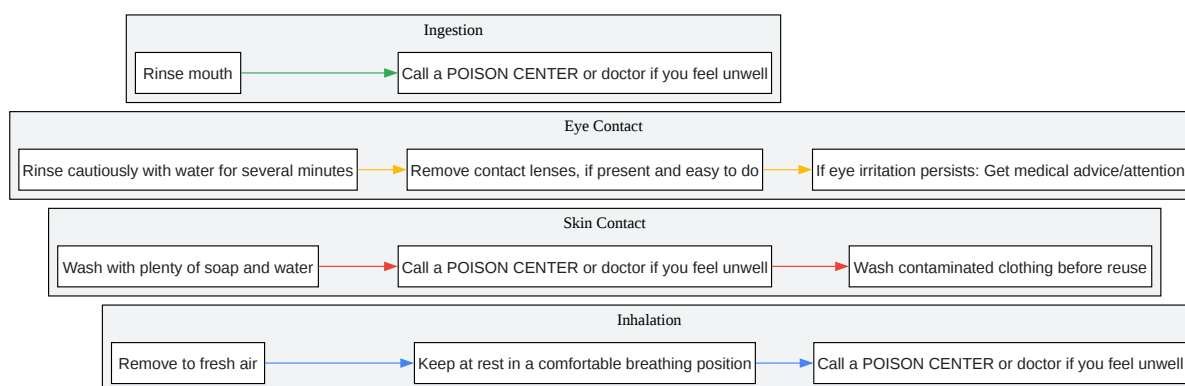
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1][2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1][2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]

GHS Pictograms:

Warning

## First-Aid Measures

Immediate medical attention is required in case of exposure. The following are first-aid procedures.



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### First-Aid Procedures Workflow

## Handling and Storage

Proper handling and storage are crucial to prevent exposure and maintain chemical integrity.

Handling:

- Avoid contact with skin, eyes, and clothing.<sup>[2][3]</sup>

- Do not breathe dust or fumes.[2][3]
- Use only in a well-ventilated area.[2][3]
- Wear appropriate personal protective equipment.[2][3]
- Wash hands thoroughly after handling.[2][3]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store away from incompatible materials.[2]

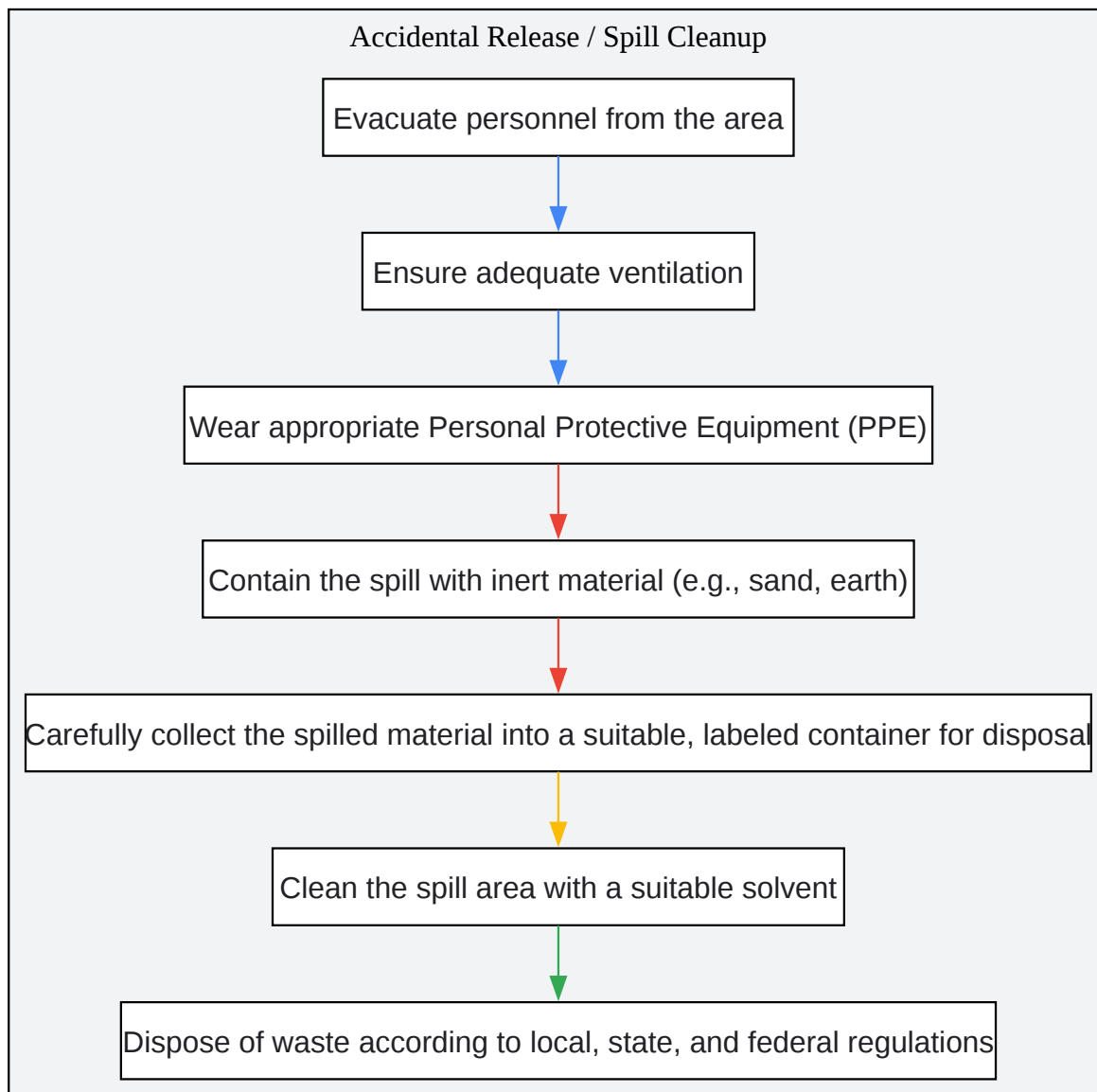
## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2-Bromo-5-fluorophenylacetonitrile**.

Protection Type	Recommendation
Eye/Face	Wear safety glasses with side-shields or goggles.
Skin	Wear protective gloves and clothing to prevent skin exposure.[3]
Respiratory	Use a NIOSH-approved respirator with an appropriate cartridge if exposure limits are exceeded or irritation is experienced.

## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.



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### Spill Cleanup Workflow

## Toxicological Information

The toxicological properties have not been fully investigated.[3] However, based on its classification, it is harmful if swallowed, in contact with skin, or if inhaled.[1][2] Nitrile compounds can exhibit toxicity similar to hydrogen cyanide.[2]

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **2-Bromo-5-fluorophenylacetonitrile** are not typically found in a Material Safety Data Sheet. Researchers should consult relevant chemical literature and perform a thorough risk assessment before conducting any experiments. The handling and safety procedures outlined in this guide should be considered the minimum standard for any experimental work.

Disclaimer: This document is intended as a guide and is not a substitute for a formal risk assessment. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer before handling this chemical. All users should be properly trained in the handling of hazardous materials.

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## References

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